

Proper Disposal Procedures for C.I. Disperse Blue 35

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B082101

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The following guide provides essential safety and logistical information for the proper disposal of **C.I. Disperse Blue 35**, ensuring compliance with safety regulations and minimizing environmental impact. This guidance is intended for researchers, scientists, and drug development professionals familiar with laboratory safety protocols.

C.I. Disperse Blue 35 is classified as a hazardous substance and requires careful handling and disposal.^[1] It is known to be a skin sensitizer and may cause long-lasting harmful effects to aquatic life due to its persistence and resistance to biodegradation.^{[2][3][4][5][6]}

Hazard Summary & Quantitative Data

Proper handling is predicated on understanding the substance's characteristics. Key quantitative data and hazard information are summarized below.

Hazard Classification	Description
Skin Sensitization	May cause an allergic skin reaction upon contact. [1] [2] [7]
Environmental Hazard	May cause long-lasting harmful effects to aquatic life. [3] The compound is persistent in the environment. [5]
Combustibility	Fine dust accumulations may burn rapidly if ignited. Dust clouds can be explosive. [1] [3]
Primary Irritant	Considered a mild skin and eye irritant. [1]
Hazardous Combustion	Burning may produce carbon monoxide (CO), carbon dioxide (CO ₂), and other toxic fumes. [1] [3]

Property	Value
Oral LD50 (Rat)	>2000 mg/kg [1]
Log Octanol-Water Partition Coefficient	4.49 [5]
Water Solubility	Extremely low [5]
Physical State	Dark blue granular solid [1]

Experimental Protocol: Step-by-Step Disposal Procedure

Adherence to this protocol is critical for ensuring safety and regulatory compliance. All chemical waste must be handled in accordance with local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).[\[1\]](#)[\[8\]](#)

1. Personal Protective Equipment (PPE) Preparation Before handling **C.I. Disperse Blue 35** waste, ensure the following PPE is worn:

- Gloves: Chemically resistant gloves (e.g., nitrile).

- Eye Protection: Safety goggles with side-shields.[9]
- Lab Coat: A standard lab coat or impervious clothing to protect skin.[9]
- Respiratory Protection: If there is a risk of generating dust, use a suitable respirator.[9][10]

2. Waste Characterization and Segregation

- Classify as Hazardous: **C.I. Disperse Blue 35** waste (solid, contaminated materials, or solutions) must be treated as hazardous chemical waste.[10][11]
- Segregate Incompatibles: Store this waste separately from incompatible materials, especially strong oxidizing agents (e.g., nitrates, chlorine bleaches), to prevent ignition or reaction.[1][12]

3. Containerization

- Select a Compatible Container: Use a chemically compatible container with a secure, leak-proof screw cap. Plastic containers are often preferred.[8][11][12]
- Avoid Overfilling: Fill the container to no more than 90% capacity (at least one inch of headroom) to allow for expansion.[12]
- Condition: Ensure the container is in good condition, free from cracks or deterioration.[8]

4. Labeling

- Affix a Hazardous Waste Label: Immediately label the container with your institution's hazardous waste tag.
- Complete Information: Clearly write the full chemical name ("**C.I. Disperse Blue 35**"), concentration, and any other components in the waste mixture. Ensure the accumulation start date is recorded. Accurate labeling is crucial for safe consolidation by environmental health and safety (EH&S) professionals.[11]

5. Storage in a Satellite Accumulation Area (SAA)

- Designated Location: Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory, at or near the point of generation.[\[11\]](#)[\[12\]](#)
- Secondary Containment: Place the container in a secondary containment bin to mitigate potential leaks or spills.
- Time and Quantity Limits: Adhere to SAA limits, which are typically a maximum of 55 gallons of hazardous waste and a storage period of up to one year, provided the container is not full.[\[11\]](#)[\[12\]](#) Once a container is full, it must be removed by EH&S within three days.[\[12\]](#)

6. Arranging for Disposal

- Contact EH&S: Once the waste container is full or the experiment is complete, contact your institution's Environmental Health & Safety (EH&S) department to schedule a waste pickup.
- Prohibited Actions:
 - DO NOT dispose of **C.I. Disperse Blue 35** down the drain or in the regular trash.[\[1\]](#)[\[8\]](#)[\[11\]](#)
 - DO NOT allow wash water from cleaning contaminated glassware to enter drains. Collect all rinsate as hazardous waste.[\[1\]](#)

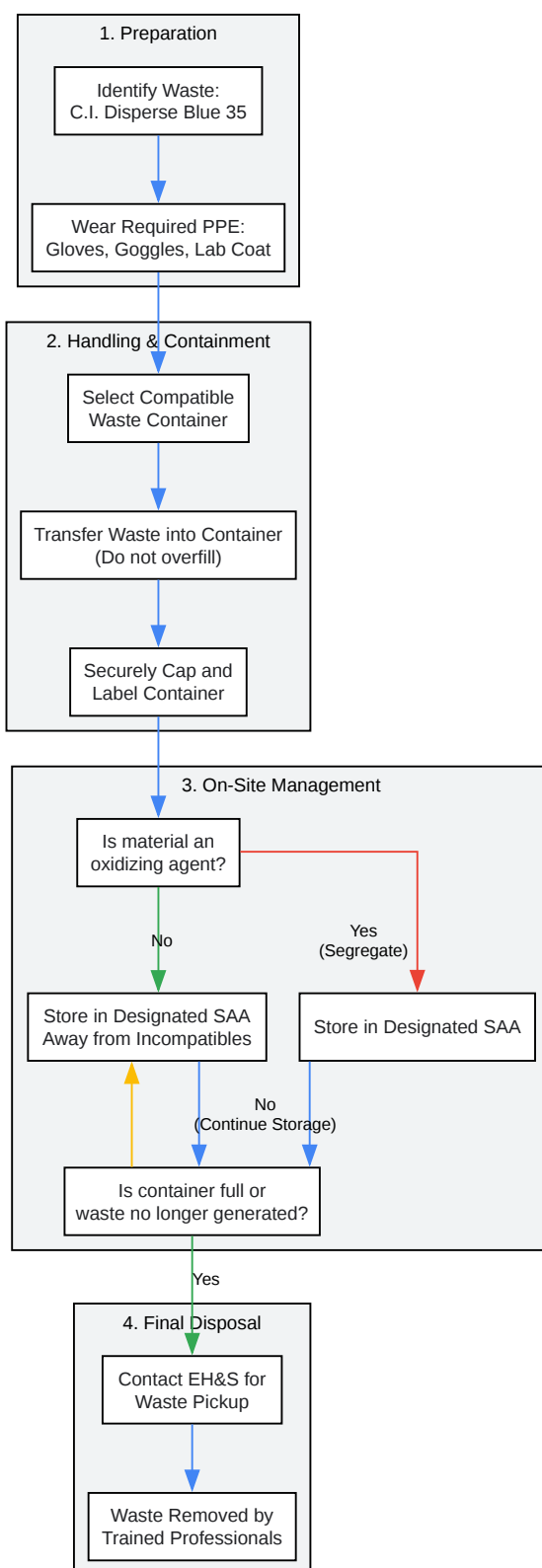
7. Spill Management

- Minor Spills (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, clean up spills immediately to prevent dust generation.[\[1\]](#)
 - Carefully sweep or scoop the solid material into a designated hazardous waste container.
 - Avoid breathing any dust.[\[1\]](#)
- Major Spills:
 - Evacuate the area.

- Alert Emergency Responders and your institution's EH&S department, informing them of the hazard's location and nature.^[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **C.I. Disperse Blue 35**.



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